

A Technical Guide to Novel Reactions Mediated by Cerium(IV) Ammonium Nitrate

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Compound of Interest

Compound Name: Cerium(IV) ammonium nitrate

Cat. No.: B239454

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Introduction

Cerium(IV) ammonium nitrate (CAN) is a powerful and versatile one-electron oxidizing agent that has garnered significant attention in modern organic synthesis.^[1] Its high redox potential, solubility in organic solvents, and relatively low cost make it an attractive reagent for a wide range of chemical transformations.^[1] The chemistry of CAN is predominantly characterized by the generation of radical cations from electron-rich substrates, which can then undergo a variety of subsequent reactions, including carbon-carbon and carbon-heteroatom bond formation, cyclizations, and functional group transformations. This technical guide provides an in-depth overview of several novel reactions mediated by CAN, complete with detailed experimental protocols, quantitative data, and mechanistic visualizations to aid researchers in leveraging the synthetic potential of this remarkable reagent.

Synthesis of Dihydrofurans via Oxidative [3+2] Cycloaddition

The CAN-mediated oxidative cycloaddition of 1,3-dicarbonyl compounds to alkenes provides a direct and efficient route to highly substituted dihydrofuran derivatives. This reaction proceeds through the formation of a radical intermediate from the dicarbonyl compound, which then adds to the alkene, followed by an intramolecular cyclization and subsequent oxidation.

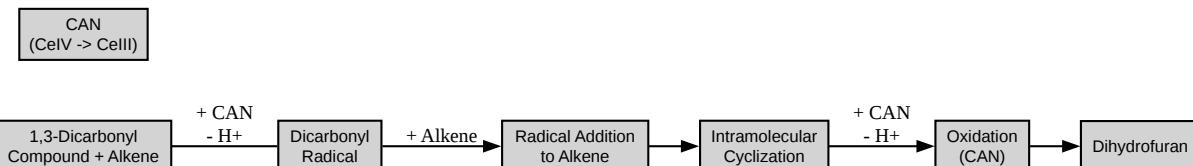
Data Presentation

Entry	1,3-Dicarbonyl Compound	Alkene	Solvent	Time (h)	Yield (%)
1	Acetylacetone	Styrene	CH3CN	0.5	85
2	Dimedone	Styrene	CH3CN	1	90
3	Methyl acetoacetate	α -Methylstyrene	CH3CN	1	82
4	Acetylacetone	1,1-Diphenylethylene	CH3OH	2	78
5	Dimedone	Indene	CH3CN	1.5	88

Experimental Protocol: Synthesis of 2,3-Dihydrofurans

To a stirred solution of the alkene (1 mmol) and the 1,3-dicarbonyl compound (1.2 mmol) in acetonitrile (15 mL) at room temperature, a solution of **cerium(IV) ammonium nitrate** (2.2 mmol) in acetonitrile (10 mL) is added dropwise over a period of 10-15 minutes. The reaction mixture is stirred at room temperature and monitored by TLC. Upon completion of the reaction, the mixture is poured into water (50 mL) and extracted with ethyl acetate (3 x 25 mL). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel (petroleum ether/ethyl acetate) to afford the desired dihydrofuran derivative.

Mandatory Visualization



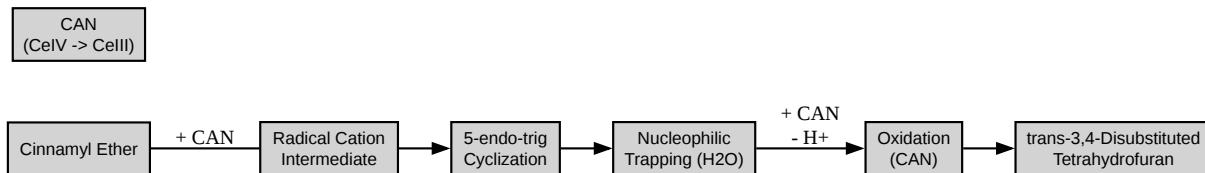
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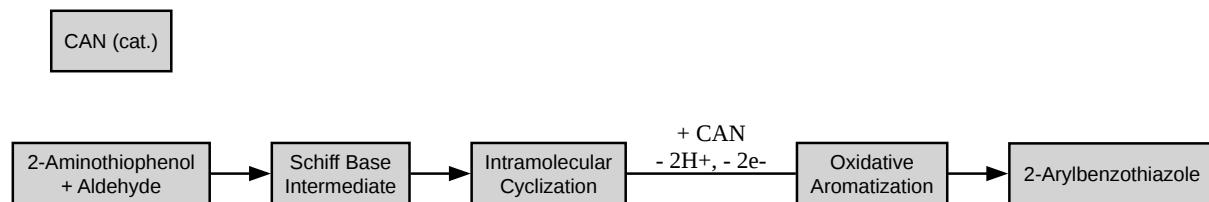
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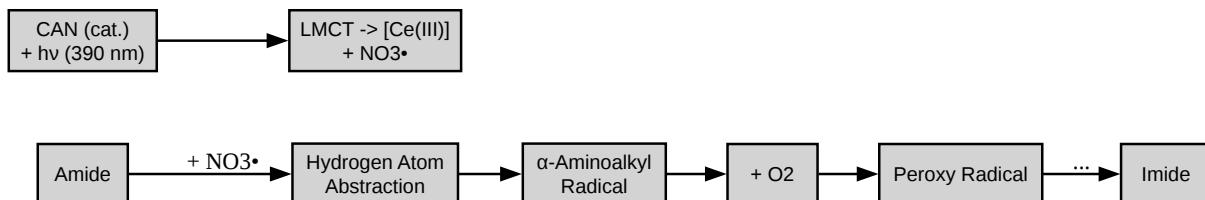
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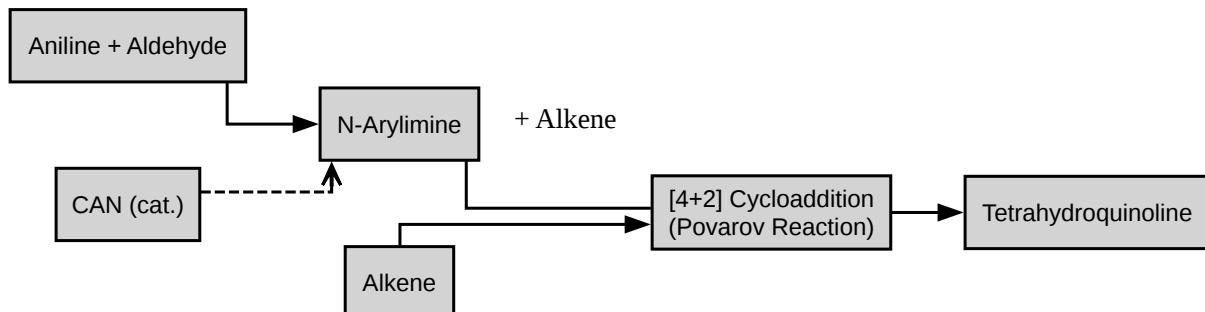
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References

- 1. Ceric ammonium nitrate - Wikipedia [en.wikipedia.org]
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